

# 2-Heptanol volatility control in experiments

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## Compound Focus: 2-Heptanol

CAS No.: 543-49-7  
Cat. No.: S560084

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## Physical Properties & Volatility Data

This table summarizes the key quantitative data relevant to the volatility of **2-Heptanol**.

Property	Value	Conditions / Notes	Source
Boiling Point	155 - 162 °C	Lit. (commonly reported range)	[1] [2] [3]
Vapor Pressure	1.6 hPa	at 25 °C	[2]
Flash Point	60 - 71 °C	Tag closed cup; highly flammable	[2] [3]
Auto-ignition Temp.	~ 300 °C		[2]
Density	0.817 g/mL	at 25 °C	[2]

## Experimental Protocols & Handling Guidelines

Based on established laboratory procedures, here are detailed methodologies for safely handling **2-Heptanol** and controlling its volatility.

- General Handling and Storage:** Store **2-Heptanol** below 30°C in a well-ventilated area, away from heat and ignition sources due to its flammability [2]. Use glass or chemically compatible sealed

containers to minimize evaporation and vapor release.

- **Distillation Protocol:** For purification, **2-Heptanol** can be distilled under normal atmospheric pressure. The pure alcohol distills at **155-157.5°C**. Using a fractionating column (e.g., a Young column with 20 disks or a Glinsky three-bulbed column) is recommended to achieve a clean separation and improve yield [1].

## Troubleshooting & FAQs

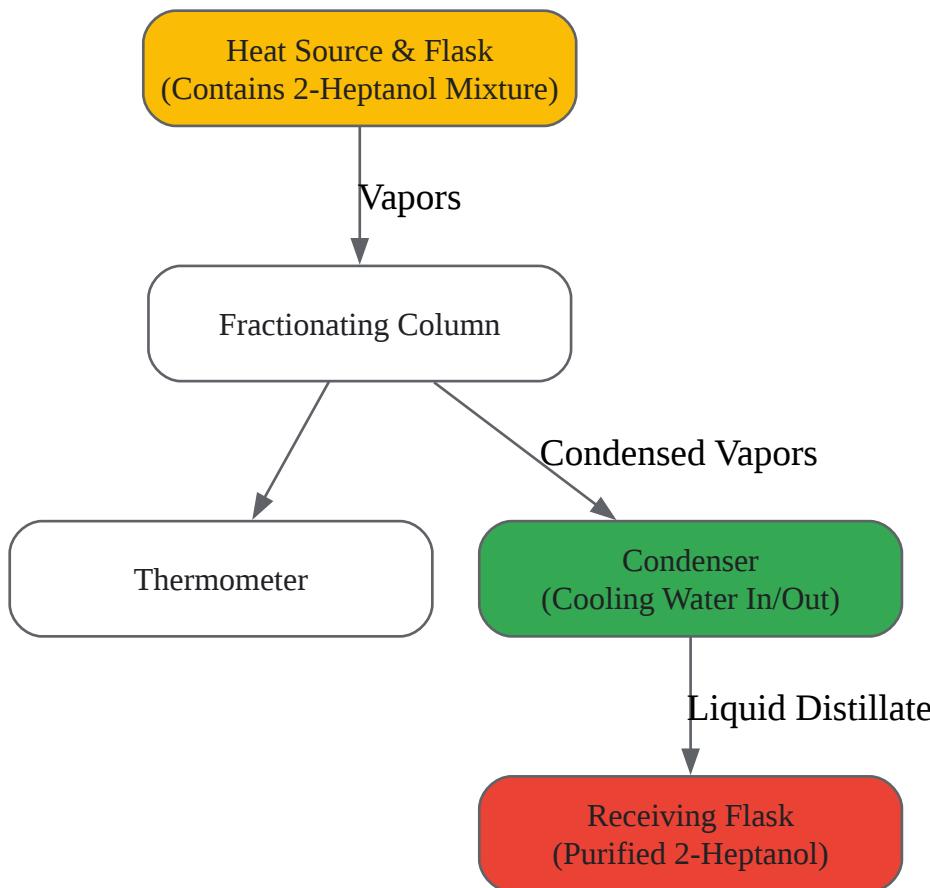
Here are solutions to common issues related to **2-Heptanol** volatility.

- **Low Yield During Reaction or Solvent Removal:** This is often caused by evaporation. To mitigate, ensure all containers are tightly sealed when not in use. For reactions requiring heating, use a condenser to reflux and re-condense vapors. Performing operations in a closed system (e.g., using a sealed vessel or a rotary evaporator with well-cooled condenser) can drastically reduce volatile loss [1].
- **Strong Solvent Odor in the Lab:** This indicates vapor buildup and exposure risk. Immediately check for spills and container seals. Use a fume hood for all handling procedures. For cleaning equipment or surfaces contaminated with **2-Heptanol**, wipe with an appropriate solvent while wearing gloves and under ventilation [2].
- **Safe Disposal of Waste:** Collect waste **2-Heptanol** in a dedicated, properly labeled non-halogenated organic waste container. Keep the container closed except when adding waste. Do not pour down the drain due to its flammability, toxicity, and low water solubility [2] [3].

## Experimental Workflow & Molecular Structure

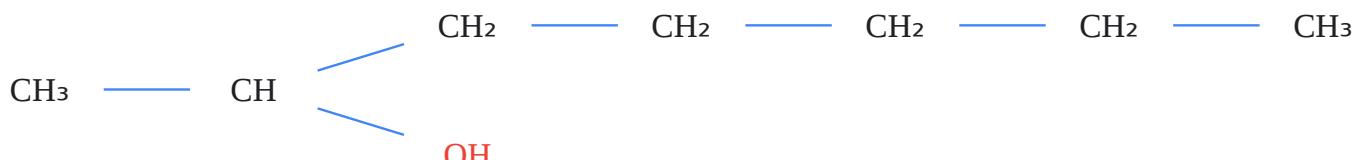
The following diagrams illustrate the experimental setup for safe distillation and the chemical structure of **2-Heptanol**.

### Diagram 1: Distillation Setup for Purification



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## Diagram 2: Molecular Structure of 2-Heptanol



2-Heptanol:  $\text{C}_7\text{H}_{16}\text{O}$  (Secondary Alcohol)

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